

# Application Notes and Protocols: Preparation of CL-387785 Stock Solution in DMSO

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## Compound of Interest

Compound Name: CL-387785

Cat. No.: B1684470

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Audience: Researchers, scientists, and drug development professionals.

Abstract: **CL-387785** is a potent and irreversible inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase.<sup>[1][2][3]</sup> Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible results in both in vitro and in vivo experiments. These application notes provide a detailed protocol for the preparation, storage, and handling of **CL-387785** stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent.

## Chemical and Physical Properties

**CL-387785** is a cell-permeable anilinoquinazoline compound that covalently binds to the EGFR kinase domain, leading to its irreversible inhibition.<sup>[4]</sup> Understanding its fundamental properties is essential for accurate stock preparation.

Property	Value
Synonyms	EKI-785, WAY-EKI 785
Molecular Formula	C <sub>18</sub> H <sub>13</sub> BrN <sub>4</sub> O
Molecular Weight	381.23 g/mol <sup>[1][5]</sup>
Appearance	Pale yellow solid
Purity	≥95% (HPLC)

## Solubility in DMSO

The solubility of **CL-387785** in DMSO can vary based on the purity of the compound and the quality of the solvent. It is crucial to use anhydrous, high-quality DMSO, as moisture can reduce solubility.<sup>[1]</sup>

Reported Solubility (mg/mL)	Molar Concentration (mM)
60 mg/mL	157.39 mM <sup>[5]</sup>
76 mg/mL	199.35 mM <sup>[1]</sup>
200 mg/mL	524.64 mM

Note: Sonication may be required to achieve complete dissolution at higher concentrations.<sup>[5]</sup>

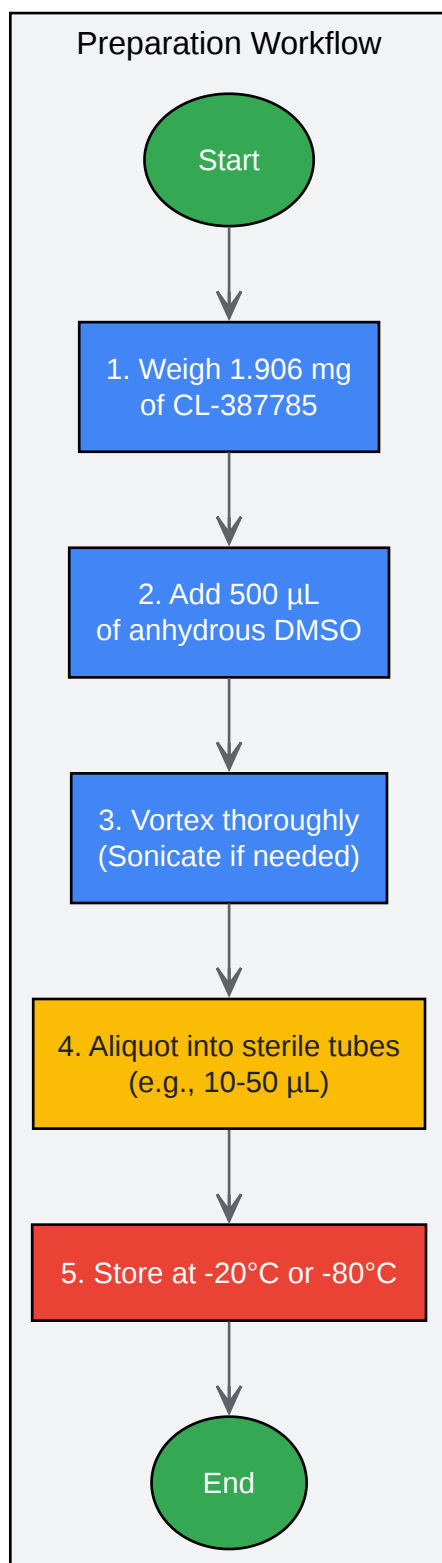
## Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **CL-387785** in DMSO, a common concentration for laboratory use.

### Materials and Equipment

- **CL-387785** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Sterile microcentrifuge tubes or cryogenic vials
- Pipettes and sterile, filter-barrier tips
- Vortex mixer
- Sonicator (optional, but recommended)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

## Stock Solution Preparation Workflow



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Caption: Workflow for preparing **CL-387785** stock solution.

## Step-by-Step Procedure

- Calculation: To prepare a 10 mM stock solution, the required mass of **CL-387785** must be calculated.
  - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.0005 \text{ L} \times 381.23 \text{ g/mol} = 1.906 \text{ mg}$
  - This calculation is for a final volume of 500  $\mu\text{L}$ . Adjust as needed.
- Weighing: Carefully weigh 1.906 mg of **CL-387785** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Dissolving: Add 500  $\mu\text{L}$  of anhydrous, sterile DMSO to the tube containing the **CL-387785** powder.
- Mixing: Close the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. If particulates remain, sonicate the solution for 5-10 minutes in a water bath sonicator. The final solution should be clear.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50  $\mu\text{L}$ ) in sterile cryogenic vials or microcentrifuge tubes.

## Storage and Stability

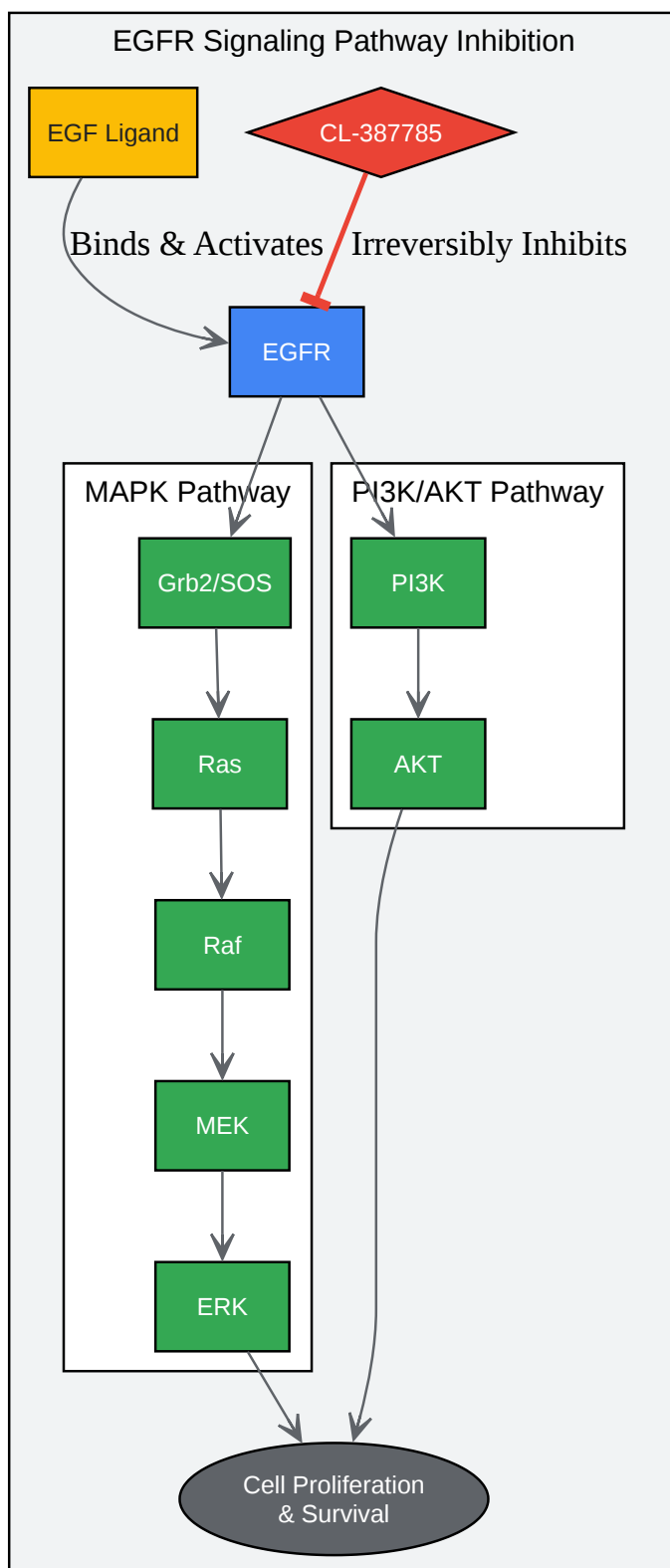
Proper storage is essential to maintain the activity of the **CL-387785** stock solution.

Storage Temperature	Shelf Life
-20°C	Up to 1 year <sup>[2]</sup>
-80°C	Up to 2 years <sup>[2]</sup>

Note: Once an aliquot is thawed, it should be used immediately. Any remaining solution in the thawed aliquot should be discarded to ensure experimental consistency.

## Application Notes: Mechanism of Action

**CL-387785** is an irreversible inhibitor of EGFR. Upon ligand (e.g., EGF) binding, EGFR dimerizes and undergoes autophosphorylation on specific tyrosine residues.<sup>[6]</sup> This activation initiates downstream signaling cascades, primarily the RAS-RAF-MAPK and PI3K-AKT pathways, which promote cell proliferation, survival, and differentiation.<sup>[6][7][8]</sup> **CL-387785** covalently binds to a cysteine residue (Cys797) in the ATP-binding pocket of EGFR, preventing ATP from binding and thereby blocking autophosphorylation and all subsequent downstream signaling.<sup>[4]</sup>



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Caption: Inhibition of EGFR signaling by **CL-387785**.

## Dilution for Cell Culture Experiments

To use the 10 mM stock solution in a cell culture experiment, it must be serially diluted. For example, to achieve a final concentration of 100 nM in 2 mL of cell culture medium:

- Intermediate Dilution: Prepare a 1000X working solution (100  $\mu$ M) by diluting the 10 mM stock 1:100.
  - Take 1  $\mu$ L of 10 mM **CL-387785** stock.
  - Add to 99  $\mu$ L of sterile DMSO or cell culture medium.
- Final Dilution: Add 2  $\mu$ L of the 100  $\mu$ M working solution to 2 mL of cell culture medium. This results in a final concentration of 100 nM and a final DMSO concentration of 0.1%.

Note: Always prepare a vehicle control (e.g., 0.1% DMSO) to account for any effects of the solvent on the cells. It is advisable to pre-warm the culture medium to 37°C before adding the inhibitor to avoid precipitation.<sup>[5]</sup>

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